

Olivomycin D: A Technical Guide on its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: Olivomycin D

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Abstract

Olivomycin D, a member of the aureolic acid family of antibiotics, is a polyketide natural product with significant antitumor properties. This document provides a comprehensive technical overview of the discovery, origin, and biological mechanisms of **Olivomycin D**. It includes a summary of its physicochemical properties, detailed experimental methodologies for its study, and a depiction of its known signaling pathways. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of oncology, pharmacology, and drug development.

Discovery and Origin

The discovery of the olivomycins dates back to the early 1960s. A seminal paper published in the Russian journal Antibiotiki in 1962 by G. F. Gause, M. G. Brazhnikova, and their colleagues first described the isolation and purification of a new antibiotic complex, which they named olivomycin. While this initial publication laid the groundwork, subsequent research led to the separation and characterization of the individual components of this complex, including **Olivomycin D**.

The primary origin of **Olivomycin D** is the actinomycete bacterium *Streptomyces olivoreticuli*. [1][2] Strains of this soil-dwelling microorganism have been identified as producers of the olivomycin complex. More recently, a derivative of the closely related Olivomycin A has been isolated from a marine sponge-associated *Streptomyces* species, suggesting that diverse environments may harbor olivomycin-producing actinomycetes.

Physicochemical Properties

Olivomycin D is a glycosylated polyketide characterized by a tricyclic aromatic aglycone linked to a chain of deoxy sugars. Its complex structure is fundamental to its biological activity. The key physicochemical properties of **Olivomycin D** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C47H66O22	[3]
Molecular Weight	983.014 g/mol	[3]
Density	1.5 ± 0.1 g/cm ³	[3]
Boiling Point	1070.6 ± 65.0 °C at 760 mmHg	[3]
Flash Point	306.8 ± 27.8 °C	[3]
LogP	1.54	[3]
Refractive Index	1.623	[3]
Melting Point	160-165 °C	[4]
Optical Rotation (α) _{D20}	-36° (c = 0.5 in ethanol)	[4]
Appearance	Yellow crystals	[4]

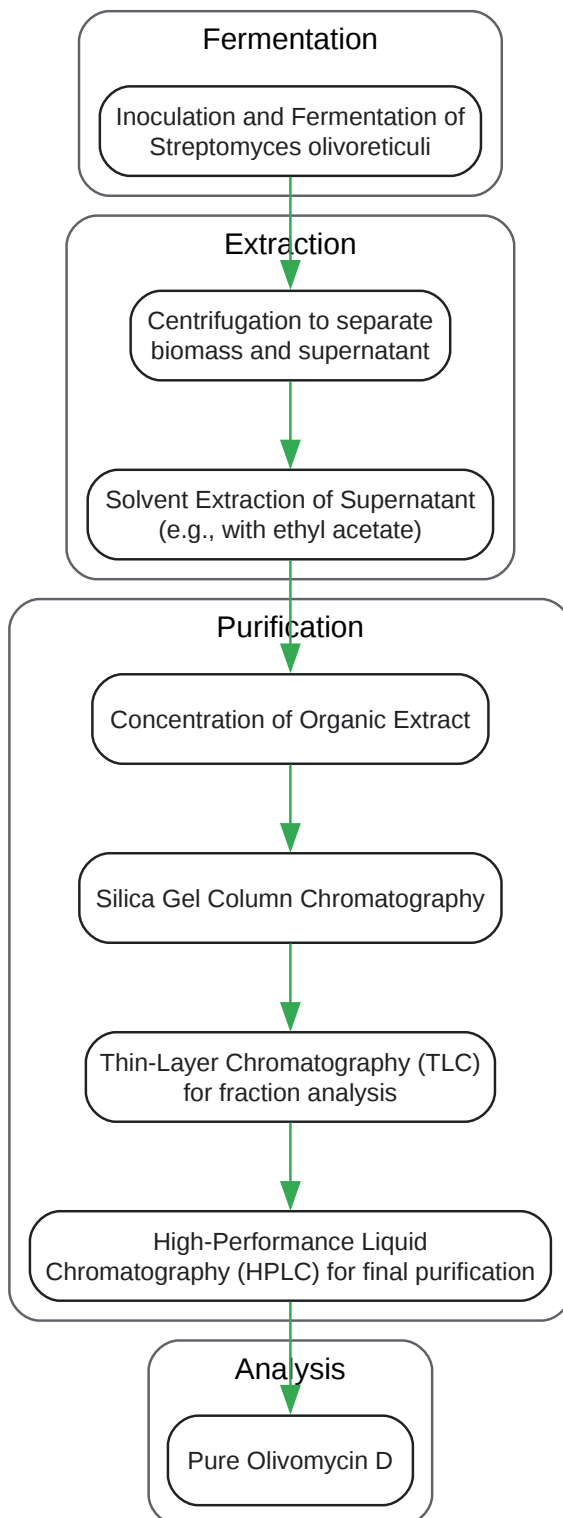
Experimental Protocols

The isolation and characterization of **Olivomycin D** involve a series of meticulous experimental procedures. The following sections outline the general methodologies employed.

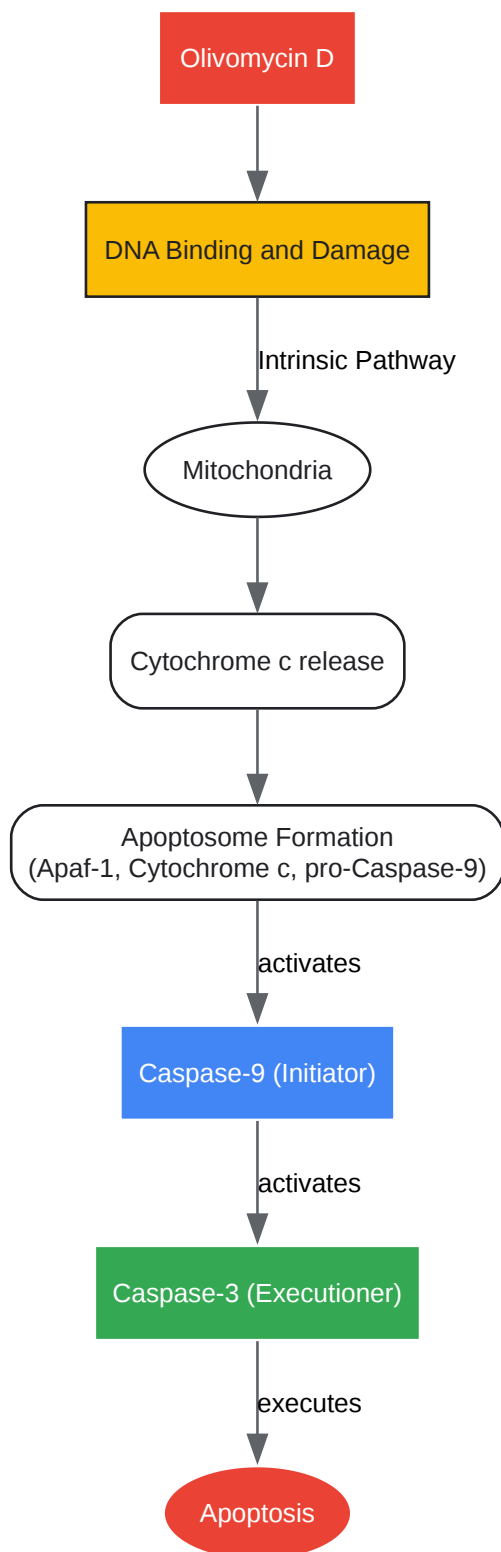
Isolation and Purification of Olivomycin D from Streptomyces

A generalized workflow for the extraction and purification of **Olivomycin D** from a culture of *Streptomyces olivoreticuli* is presented below. This process is designed to separate the compound from the fermentation broth and other cellular components.

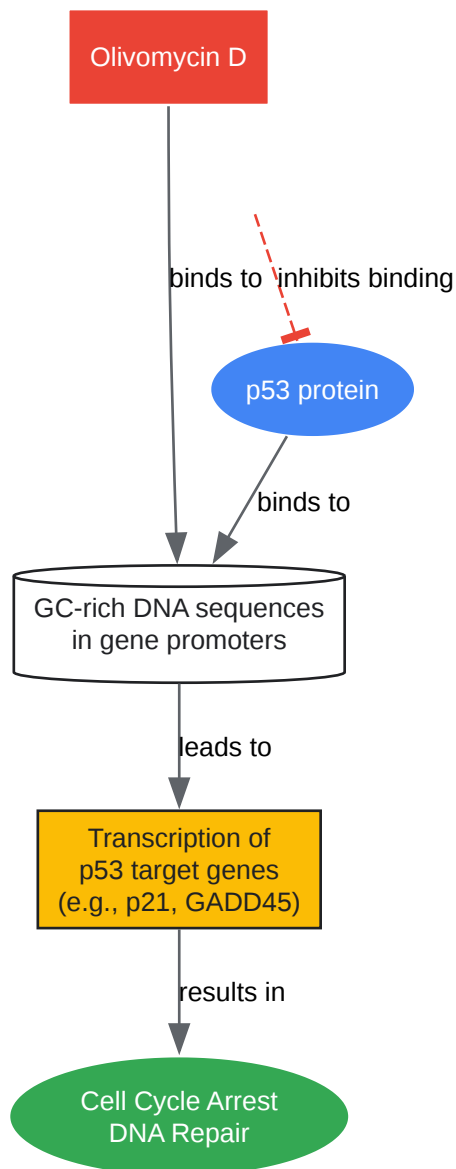
Experimental Workflow: Isolation and Purification of Olivomycin D



Simplified Apoptosis Signaling Pathway Induced by Olivomycin D



Inhibition of p53-Dependent Transcription by Olivomycin D



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References

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